

Operational Guide: Safe Disposal of Robenacoxib-d5

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Robenacoxib-d5

Cat. No.: B1151563

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Executive Summary & Core Directive

Robenacoxib-d5 is a stable isotope-labeled internal standard used primarily in LC-MS/MS quantification of the veterinary NSAID Robenacoxib.

CRITICAL DISTINCTION: Although labeled "d5" (deuterated), this substance is NOT radioactive. It contains stable isotopes (

H) and must be processed as Hazardous Chemical Waste, not Radioactive Waste.

Disposal Directive: Due to its classification as a reproductive toxicant and its high aquatic toxicity (Coxib class), High-Temperature Incineration is the only acceptable disposal method. Under no circumstances should this compound be discharged into municipal drains or standard trash.

Hazard Profile & Technical Characterization

To ensure the "Self-Validating System" of safety, all personnel must understand why specific protocols are enforced. The disposal strategy is dictated by the chemical's toxicology, not just its cost or volume.

Table 1: Physicochemical & Hazard Data

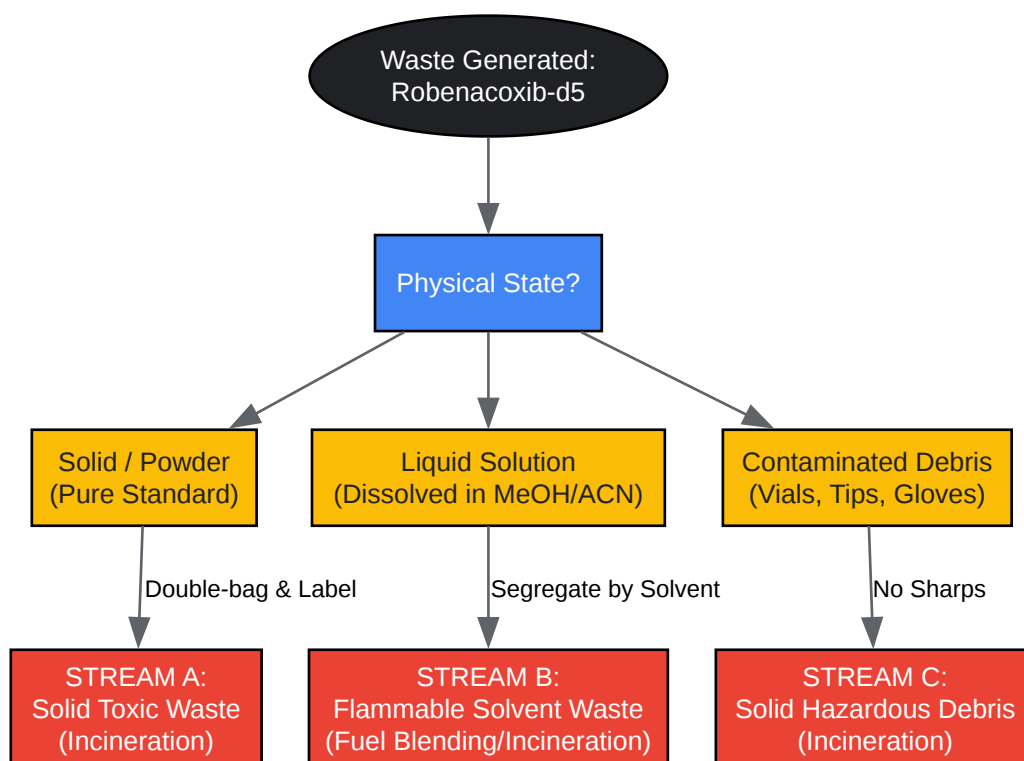
Parameter	Specification	Operational Implication
Compound	Robenacoxib-d5	Internal Standard (Analytical Grade)
CAS Number	2012598-81-9 (Labeled)	Use parent CAS 220991-32-2 for broad hazard data search.
Radioactivity	NONE (Stable Isotope)	DO NOT place in radioactive waste streams.
GHS Classification	Reprotox Cat.[1][2][3][4][5] 2 (H361)Aquatic Chronic Cat.[2] 3 (H412)	Suspected of damaging fertility/unborn child.[1] Persistent in water.
Signal Word	WARNING	Requires PPE (Nitrile gloves, eye protection) during handling.
Form	Solid (Powder) or Solution (MeOH/ACN)	Dictates the waste stream (Solid vs. Flammable Solvent).



Expert Insight: The "Aquatic Chronic 3" rating is critical. NSAIDs are pseudo-persistent organic pollutants. Even milligram quantities of analytical standards can contribute to cumulative environmental loads that disrupt aquatic endocrine systems [1].

Decision Logic: The Disposal Workflow

This decision tree visualizes the logic for categorizing **Robenacoxib-d5** waste. Use this to determine the correct waste stream immediately upon generation.



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Caption: Operational decision tree for segregating **Robenacoxib-d5** waste streams based on physical state.

Detailed Disposal Protocols

A. Solid Waste (Expired/Unused Powder)

Context: You have a vial of pure **Robenacoxib-d5** powder that has degraded or expired.

- Primary Containment: Keep the substance in its original amber glass vial. Ensure the cap is tight.
- Secondary Containment: Place the vial into a clear, sealable polyethylene bag (Ziploc type).
- Labeling: Apply a hazardous waste label to the bag.
 - Must Read: "Hazardous Waste - Toxic Solid - **Robenacoxib-d5**."
 - GHS Pictogram: Health Hazard (Silhouette).[5][6]

- Disposal Path: Deposit into the Solid Toxic/Pharmaceutical Waste Drum. This stream goes to a high-temperature incinerator.

B. Liquid Waste (Stock Solutions & Aliquots)

Context: You have dissolved the standard in Methanol (MeOH) or Acetonitrile (ACN).

- Solvent Priority: In solution, the solvent (MeOH/ACN) dictates the immediate physical hazard (Flammability), while the **Robenacoxib-d5** dictates the toxicity.
- Segregation: Pour into the Flammable Organic Solvent Waste container (Halogenated vs. Non-Halogenated depends on the solvent, though Robenacoxib contains Fluorine, the trace amount in a standard usually allows for Non-Halogenated streams unless the solvent itself is halogenated like DCM).
 - Best Practice: If the total volume is small (<10mL), dispose of the entire vial as "Lab Pack" waste rather than pouring it out, to minimize exposure.
- Labeling: "Flammable Solvent Waste - Contains Trace NSAIDs/Reprotoxins."

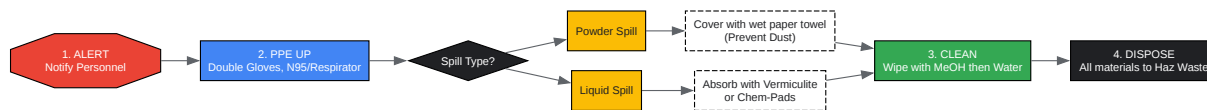
C. Consumables (The "Hidden" Waste)

Context: Pipette tips, weighing boats, and gloves used during preparation.

- Trace Contamination: Items visibly contaminated with powder must be treated as hazardous waste.
- Protocol: Collect in a dedicated benchtop biohazard/chem-hazard bag. Do not throw in regular trash.
- Sharps: If using needles for septum piercing, dispose of in Red Sharps Containers designated for incineration.

Emergency Response: Spill Management

In the event of a powder spill or solution breakage, immediate containment is required to prevent aerosolization (powder) or spreading (liquid).



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Caption: Rapid response workflow for **Robenacoxib-d5** spills to minimize exposure and contamination.

Specific Spill Steps:

- Powder: Do not dry sweep. This creates dust aerosols which are inhalation hazards. Cover with a solvent-dampened paper towel (Methanol) to weigh it down, then wipe up.
- Liquid: Use standard organic spill pads.
- Decontamination: Clean the surface with 70% Ethanol or Methanol followed by a soap and water wash.

Regulatory Compliance & Codes

When filling out your facility's waste manifest, use the following classifications. Note that Robenacoxib is not explicitly P-listed or U-listed under US RCRA, so it defaults to characteristic or general codes [2].

- US RCRA (Default): Not listed. Manage as Non-RCRA Hazardous Pharmaceutical Waste (for incineration). If mixed with solvents (MeOH), use D001 (Ignitable).
- European Waste Code (EWC):
 - 18 01 09: Medicines other than those mentioned in 18 01 08 (cytotoxic/cytostatic). Note: While some safety officers classify NSAIDs here, due to Reprotox Cat 2, treating as 18 01 08 (Hazardous) is the safer, preferred conservative approach. [3]
 - 16 05 06: Laboratory chemicals consisting of or containing hazardous substances.

References

- European Medicines Agency (EMA). (2021). Assessment Report: Robenacoxib Environmental Risk Assessment. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2019). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine.[7] Federal Register. Retrieved from [[Link](#)][7]
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